2-(4-Ethylphenyl)morpholine hydrochloride salt preparation protocol

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Compound of Interest

Compound Name:	*2-(4-Ethylphenyl)morpholine*
CAS No.:	*1017417-84-3*
Cat. No.:	*B3073245*

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Application Note: Scalable Synthesis of **2-(4-Ethylphenyl)morpholine** Hydrochloride

Abstract This application note details a robust, multi-step synthesis protocol for **2-(4-ethylphenyl)morpholine** hydrochloride, a substituted 2-aryl morpholine scaffold relevant to neuroscience and metabolic research. Unlike direct condensation methods that often yield polymeric byproducts, this protocol utilizes an N-benzyl protected pathway. This strategy ensures regioselectivity, minimizes side reactions, and delivers a high-purity salt suitable for biological assays. The workflow proceeds from 4'-ethylacetophenone via

-bromination, nucleophilic substitution with

-benzylethanolamine, diastereoselective reduction, acid-mediated cyclization, and catalytic debenzylation.

Introduction & Retrosynthetic Analysis

The 2-aryl morpholine moiety is a privileged pharmacophore in medicinal chemistry, often exhibiting norepinephrine-dopamine releasing properties (e.g., Phenmetrazine).[1] The 4-ethyl

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substitution on the phenyl ring modulates lipophilicity and metabolic stability compared to the parent 2-phenylmorpholine.

Chemical Properties:

- Systematic Name: **2-(4-Ethylphenyl)morpholine** hydrochloride
- Molecular Formula:
- Key Feature: Chiral center at C2 (Synthesized as racemate in this protocol; enantiomers separable via chiral resolution).

Retrosynthetic Logic: The morpholine ring is constructed by cyclizing a 1,2-amino alcohol derivative. To avoid the instability of primary amino-ketones, the nitrogen is introduced as a secondary amine (

-benzylethanolamine). The final morpholine is revealed via hydrogenolysis.

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Safety & Precautions

- -Bromo Ketones: Potent lachrymators and skin irritants. Handle strictly in a fume hood.
- Sodium Borohydride (

  ): Reacts violently with acids and liberates hydrogen gas. Quench slowly.
- Hydrogenation: High-pressure hydrogen gas poses an explosion hazard. Ensure proper grounding of the autoclave/Parr shaker.
- Regulatory Compliance: 2-Aryl morpholines may be controlled substances or analogues in certain jurisdictions. Verify local regulations before synthesis.

Detailed Experimental Protocol

Step 1: -Bromination of 4'-Ethylacetophenone

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This step activates the acetophenone for amine substitution.

- Reagents: 4'-Ethylacetophenone (1.0 eq), Bromine (

  , 1.05 eq), Glacial Acetic Acid (Solvent), HBr (cat.).

- Procedure:
  - Dissolve 4'-ethylacetophenone (14.8 g, 100 mmol) in glacial acetic acid (50 mL).
  - Add a catalytic amount of 48% HBr (0.5 mL) to initiate enolization.
  - Add a solution of bromine (16.8 g, 105 mmol) in acetic acid (20 mL) dropwise over 60 minutes at 20–25°C. Note: Maintain temperature <30°C to prevent poly-bromination.
  - Stir for 2 hours until the bromine color fades.
  - Workup: Pour the mixture into ice-water (300 mL). Extract with Dichloromethane (DCM, 3 x 50 mL). Wash organics with saturated

    and brine. Dry over

    and concentrate.
  - Yield: ~90-95% of 2-bromo-1-(4-ethylphenyl)ethanone (yellow oil/solid).

Step 2: Nucleophilic Substitution & Reduction

Formation of the amino-alcohol intermediate using

-benzylethanolamine to prevent dimerization.

- Reagents:

  -Bromo ketone (from Step 1),

  -Benzylethanolamine (1.1 eq), Triethylamine (TEA, 1.5 eq),

  (2.0 eq), Methanol (

).

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- Procedure:
  - Dissolve the crude

    -bromo ketone (22.7 g, ~100 mmol) in MeOH (150 mL) at 0°C.
  - Add TEA (21 mL, 150 mmol) followed by dropwise addition of

    -benzylethanolamine (16.6 g, 110 mmol).
  - Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) for 2 hours. Monitoring: TLC should show consumption of bromoketone.
  - In-situ Reduction: Cool the mixture back to 0°C. Add

    (7.6 g, 200 mmol) portion-wise over 30 minutes. (Caution: Gas evolution).
  - Stir overnight at RT.
  - Workup: Quench with water (50 mL) and evaporate MeOH under reduced pressure. Extract the aqueous residue with Ethyl Acetate (3 x 100 mL).
  - Product:1-(4-ethylphenyl)-2-[benzyl(2-hydroxyethyl)amino]ethanol. Used directly in the next step.

Step 3: Acid-Mediated Cyclization

Dehydration of the diol to form the morpholine ring.

- Reagents: Concentrated Sulfuric Acid (

  , 70%), Water, Ice.
- Procedure:
  - Place the crude amino-diol from Step 2 in a flask.
  - Slowly add 70%

    (100 mL) at 0°C.

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- Heat the mixture to 140–150°C for 3–4 hours. Note: This harsh condition drives the intramolecular etherification.
- Workup: Cool to RT and pour onto crushed ice (500 g).
- Basify carefully with 50% NaOH solution to pH 12 (keep temperature <20°C).
- Extract with Diethyl Ether or Toluene (3 x 100 mL).
- Dry (

) and concentrate to yield 4-benzyl-**2-(4-ethylphenyl)morpholine**.
- Optional Purification: Flash chromatography (Hexane/EtOAc) if the crude is dark.

Step 4: Hydrogenolysis (Debenzylation)

Removal of the benzyl protecting group to yield the secondary amine.

- Reagents: 4-Benzyl-**2-(4-ethylphenyl)morpholine**, 10% Pd/C catalyst (10 wt%), Methanol, Hydrogen gas (

).
- Procedure:
  - Dissolve the intermediate in MeOH (200 mL).
  - Add 10% Pd/C (2.0 g) under nitrogen atmosphere.
  - Hydrogenate at 40–50 psi

    pressure at RT for 6–12 hours.
  - Workup: Filter through a Celite pad to remove the catalyst. Rinse with MeOH.
  - Concentrate the filtrate to obtain the free base **2-(4-ethylphenyl)morpholine** as a clear/pale yellow oil.

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Step 5: Hydrochloride Salt Formation

- Reagents: 2M HCl in Diethyl Ether (or Dioxane).
- Procedure:
  - Dissolve the free base oil in anhydrous Diethyl Ether (10 volumes).
  - Add 2M HCl in ether dropwise with vigorous stirring until no further precipitation occurs (pH ~2).
  - Filter the white precipitate, wash with cold ether, and dry under vacuum.
  - Recrystallization: Isopropanol/Ether if necessary.

Analytical Validation

Test	Expected Result	Acceptance Criteria
Appearance	White crystalline powder	Homogeneous solid
1H NMR (DMSO-d6)	1.18 (t, 3H, Et), 2.58 (q, 2H, Et), 2.9-3.2 (m, morpholine ring), 4.6 (dd, 1H, benzylic), 7.2-7.4 (m, 4H, Ar), 9.5 (br s, NH2+)	Consistent integration
Melting Point	150°C – 180°C (range depends on polymorph)	Sharp range (<2°C)
Mass Spec (ESI)	(Free base mass)	Da

Process Visualization

Reaction Scheme & Workflow

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